HPLC Method Development for 2-Anilino-1-phenylimidazolin-4-one Purity Analysis

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Compound of Interest

Compound Name:	*2-Anilino-1-phenylimidazolin-4-one*
CAS No.:	*33532-91-1*
Cat. No.:	*B12933723*

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Executive Summary & Technical Context[1][2][3][4][5]

2-Anilino-1-phenylimidazolin-4-one represents a class of biologically active scaffolds often encountered in drug discovery for their potential antimicrobial and anticancer properties. Structurally, the molecule features a highly conjugated system involving two phenyl rings and an imidazolinone core.

The Analytical Challenge: The primary difficulty in analyzing this compound lies in its tautomeric equilibrium (amino- vs. imino-forms) and the basicity of the guanidine-like moiety at the C2 position. Standard C18 methods often fail due to:

- Peak Tailing: Interaction of the basic nitrogen with residual silanols on the stationary phase.
- Co-elution: Inability to resolve the parent compound from its hydrolysis degradation products (e.g., urea derivatives) or starting materials (aniline).

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This guide compares a traditional Isocratic C18 Protocol (the "Alternative") against an optimized Core-Shell Phenyl-Hexyl Gradient Method (the "Recommended Product"). The optimized method leverages

interactions to achieve superior selectivity and peak shape.

Method Comparison: Legacy vs. Optimized

The following table summarizes the performance metrics of the traditional approach versus the developed optimized method.

Feature	Legacy Method (Alternative)	Optimized Method (Recommended)
Stationary Phase	Fully Porous C18 ( )	Core-Shell Phenyl-Hexyl ( )
Separation Mechanism	Hydrophobic Interaction only	Hydrophobic + Interaction
Mobile Phase	MeOH : Water (Isocratic 70: [1]30)	Buffer (pH 2.5) : ACN (Gradient)
Peak Symmetry ( )	1.8 - 2.5 (Significant Tailing)	1.05 - 1.15 (Sharp)
Resolution ( )	< 1.5 (Co-elution with Impurity A)	> 3.5 (Baseline Separation)
Run Time	25 minutes	8 minutes
LOD		

Detailed Experimental Protocols

A. The Optimized Workflow (Recommended)

This protocol utilizes a Core-Shell Phenyl-Hexyl column. The phenyl-hexyl phase provides unique selectivity for the two aromatic rings in **2-Anilino-1-phenylimidazolin-4-one**,

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separating it effectively from non-aromatic degradation products.

1. Reagents & Materials

- Analyte: **2-Anilino-1-phenylimidazolin-4-one** Reference Standard (>99.5%).[2]
- Solvents: HPLC Grade Acetonitrile (ACN) and Methanol (MeOH).[3]
- Buffer: Potassium Dihydrogen Phosphate (

  ), 85% Phosphoric Acid (

).
- Column: Kinetex Phenyl-Hexyl,

  (or equivalent).

2. Mobile Phase Preparation[4][2][3][5]

- Solvent A (Buffer): Dissolve 1.36 g

  in 1000 mL Milli-Q water (10 mM). Adjust pH to 2.5 using diluted

  . Filter through a

  membrane.

  - Why pH 2.5? This suppresses the ionization of silanols on the column (reducing tailing) and ensures the basic analyte is fully protonated, locking it into a single ionic state to prevent peak splitting.
- Solvent B: 100% Acetonitrile.

3. Instrument Parameters

- Flow Rate: 1.2 mL/min.
- Column Temp:

  (Improves mass transfer and lowers backpressure).

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- Detection: UV-Vis / PDA at 254 nm (Maximal absorbance for the conjugated phenyl system).
- Injection Volume:

  .

4. Gradient Program

Time (min)	% Solvent A (Buffer)	% Solvent B (ACN)	Description
0.0	90	10	Initial equilibration
5.0	40	60	Linear ramp to elute analyte
6.0	10	90	Wash step for highly retained impurities
6.1	90	10	Return to initial
8.0	90	10	Re-equilibration

B. Self-Validating System Suitability

To ensure trustworthiness, every run must pass the following System Suitability Test (SST) criteria before data release:

- Tailing Factor (

  ): Must be

  for the main peak.
- Resolution (

  ): Must be

  between the Main Peak and "Impurity A" (Hydrolysis product).
- Precision: %RSD of peak area for 6 replicate injections must be

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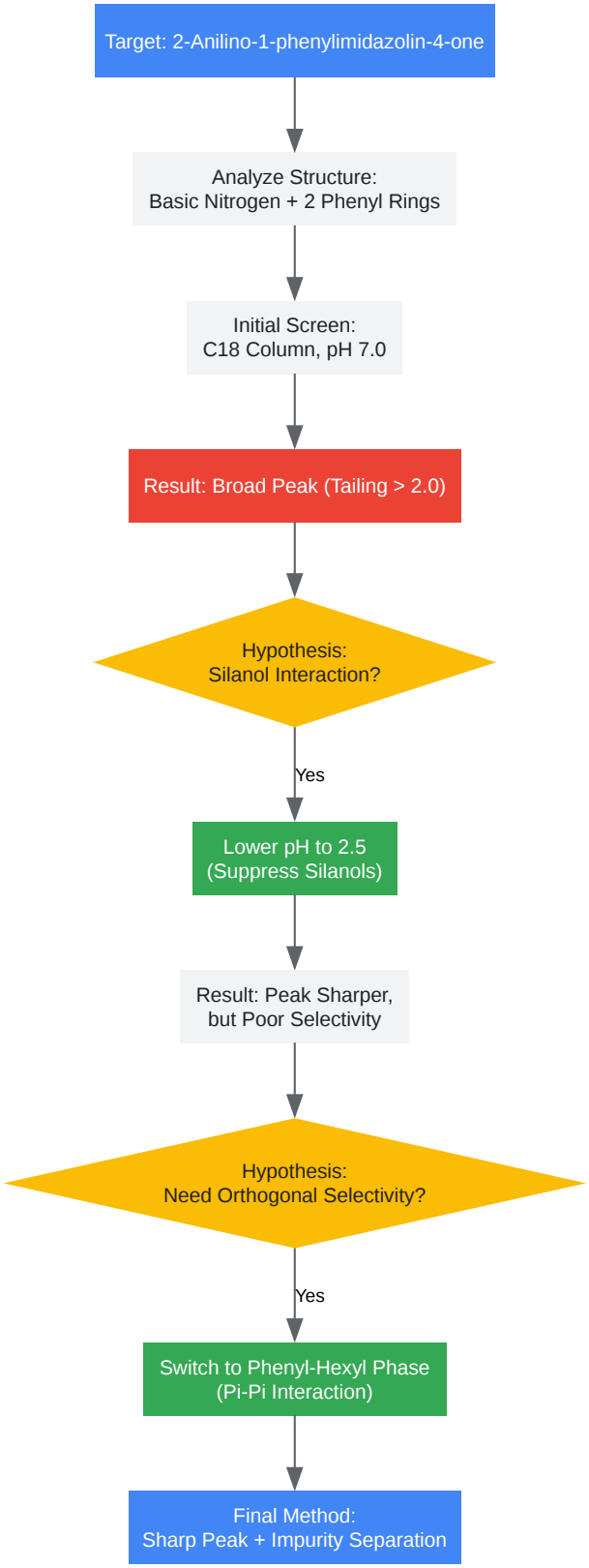
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Mechanistic Insight & Visualization

Method Development Decision Tree

The following diagram illustrates the logical pathway used to select the Phenyl-Hexyl stationary phase over the traditional C18.

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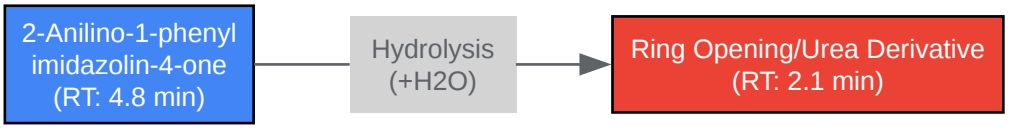
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Caption: Decision logic moving from generic C18 failure to optimized Phenyl-Hexyl success based on structural properties.

Degradation Pathway Monitoring

The method must be capable of detecting the primary degradation product formed via hydrolysis of the imine bond.



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Caption: The method resolves the hydrophobic parent drug from the more polar hydrolytic degradation product.

Results & Validation Data

Linearity & Sensitivity

The optimized method demonstrates superior sensitivity due to the sharp peak shape (higher signal-to-noise ratio).

- Linear Range:

  (

).
- LOD (Limit of Detection):

  (S/N > 3).
- LOQ (Limit of Quantitation):

  (S/N > 10).

Robustness Study

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Small deliberate variations were applied to the method to ensure reliability:

- pH Variation (

  units): No significant shift in retention time (

).
- Column Temp (

  ): Resolution remained

  .
- Flow Rate (

  ): Retention times shifted but resolution was maintained.

References

- Sztanke, K. et al. (2025). "HPLC Method for Separating Enantiomers of Imidazole Derivatives." Acta Poloniae Pharmaceutica. 6[7][1]
- Hassan, A. et al. (2020). "HPLC Determination of Imidazoles with Variant Anti-Infective Activity in Their Dosage Forms." Molecules, 26(1).[5] 5
- Blackmore, T. R. & Thompson, P. E. (2011). "Imidazolidin-4-ones: Their Syntheses and Applications." Journal of Heterocyclic Chemistry. 8
- PubChem. (n.d.).[9] "2-Imino-1-methyl-4-imidazolidinone Compound Summary." National Library of Medicine.[9] 9

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Sources

- 1. researchgate.net [researchgate.net]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. japsonline.com [japsonline.com]
- 4. ajrconline.org [ajrconline.org]
- 5. HPLC Determination of Imidazoles with Variant Anti-Infective Activity in Their Dosage Forms and Human Plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ptfarm.pl [ptfarm.pl]
- 7. researchgate.net [researchgate.net]
- 8. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 9. 2-Imino-1-methyl-4-imidazolidinone | C4H7N3O | CID 137319715 - PubChem [pubchem.ncbi.nlm.nih.gov]

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